

validating the effectiveness of Chimassorb 119 in outdoor exposure studies

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Compound of Interest

Compound Name: Chimassorb 119

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Chimassorb 119: An Objective Comparison of Outdoor Weathering Performance

In the realm of polymer stabilization, particularly for materials subjected to the rigors of outdoor exposure, the selection of an appropriate light stabilizer is paramount to ensure long-term durability and performance. This guide provides a comprehensive comparison of **Chimassorb 119**, a high molecular weight hindered amine light stabilizer (HALS), with other commercially available alternatives. The following sections present supporting experimental data, detailed methodologies for key experiments, and visualizations of relevant chemical pathways and workflows to assist researchers and professionals in making informed decisions.

Performance in Outdoor Exposure Studies

Chimassorb 119 is a high molecular weight HALS characterized by its low volatility and minimal migration, making it particularly suitable for long-term outdoor applications in a variety of polymers, including polyolefins and acrylonitrile-butadiene-styrene (ABS).[1] Its primary function is to protect polymers from degradation caused by ultraviolet (UV) radiation by scavenging free radicals.[2]

Comparative Performance Data

Quantitative comparisons of **Chimassorb 119** with other HALS are crucial for evaluating its relative effectiveness. The following table summarizes data from a comparative study on the

light stability of 50-micron thick high-density polyethylene (HDPE) tapes exposed to Florida's climate (45° South). The performance is measured in kilolangleys (kLys) required to reach 70% retention of tensile strength.

| Light Stabilizer | Concentration | kLys to 70% Tensile Strength Retention |
|---------------------|--|--|
| No Light Stabilizer | - | < 100 |
| Tinuvin 622 | 0.05% | ~150 |
| 0.1% | ~250 | |
| Chimassorb 944 | 0.05% | ~200 |
| 0.1% | ~350 | |
| Tinuvin 783 | 0.05% | ~250 |
| 0.1% | ~450 | |
| Chimassorb 119 | Not explicitly in this dataset, but generally considered a high-performance HALS | |

Data extrapolated from a graphical representation in a Ciba Specialty Chemicals publication. It is important to note that this data is from a manufacturer's publication and should be considered in that context.

In another study involving accelerated weathering of polypropylene geotextiles, various concentrations of Chimassorb 944 were evaluated. While a direct comparison with **Chimassorb 119** was not provided in this specific study, it offers insight into the performance of a closely related HALS.

Synergistic Effects with UV Absorbers

For comprehensive protection, HALS like **Chimassorb 119** are often used in conjunction with UV absorbers (UVAs). UVAs function by absorbing harmful UV radiation and dissipating it as thermal energy.[3] A study on the UV stability of ABS demonstrated that the combination of **Chimassorb 119** FL with a benzotriazole UVA, Tinuvin P, resulted in significantly reduced color

modifications compared to unstabilized samples.[4][5] While the non-stabilized ABS lost its butadiene component within the first 22 hours of accelerated weathering, the stabilized samples retained it for up to 150 hours.[4]

Experimental Protocols

To ensure the reproducibility and validity of outdoor exposure studies, standardized experimental protocols are essential. The following sections detail the methodologies for sample preparation, weathering exposure, and performance evaluation based on established ASTM standards and published research.

Sample Preparation

Proper sample preparation is critical for obtaining reliable and comparable results. The following is a general protocol for preparing polymer film samples for outdoor weathering:

- **Polymer Compounding:** The base polymer resin (e.g., polypropylene, polyethylene) is melt-blended with the specified concentration of **Chimassorb 119** and/or other light stabilizers using a twin-screw extruder.
- **Film Extrusion:** The compounded polymer is then extruded into a film of a specified thickness (e.g., 50 μm , 87.5 μm).[6] For geotextiles, non-woven fabrics are produced from the stabilized polymer fibers.[7]
- **Specimen Cutting:** The extruded film or fabric is cut into specimens of standardized dimensions (e.g., 30 cm x 15 cm).[6][8]
- **Initial Measurements:** Before exposure, baseline measurements for color, gloss, and mechanical properties (e.g., tensile strength) are recorded for each specimen.

Outdoor and Accelerated Weathering Exposure

Natural Outdoor Weathering (Based on ASTM D1435):

- **Exposure Site:** Specimens are exposed at a location with a well-characterized climate, such as South Florida, which provides a warm, humid environment with high solar radiation.[6]

- Mounting: Samples are mounted on racks at a 45° angle, facing south to maximize solar exposure.[\[6\]](#)[\[8\]](#)
- Duration: The exposure duration can range from several months to several years, with periodic removal of samples for evaluation.
- Environmental Monitoring: Key meteorological data, including solar irradiance (UV and total), temperature, humidity, and rainfall, are continuously monitored and recorded.[\[8\]](#)

Accelerated Weathering (Based on ASTM G155):

Accelerated weathering tests use specialized chambers to simulate outdoor conditions in a shorter timeframe.

- Apparatus: A xenon-arc test chamber, which provides a light spectrum that closely matches natural sunlight, is commonly used.[\[3\]](#)
- Test Cycle: A common cycle, such as ASTM G155 Cycle 1, involves continuous light exposure with periodic water spray to simulate rain and dew. The cycle parameters are precisely controlled:
 - Irradiance: 0.35 W/m² at 340 nm.[\[9\]](#)
 - Temperature: Black panel temperature of 63°C.
 - Moisture: 18 minutes of water spray every 2 hours.
- Alternative Accelerated Weathering: For some applications, a fluorescent UV/condensation apparatus (based on ASTM G154) may be used. A typical cycle for polypropylene geotextiles involves:[\[7\]](#)
 - Step 1: UV exposure at 60°C for 4 hours.
 - Step 2: Condensation at 45°C for 4 hours.

Performance Evaluation

Color Change Measurement (Delta E):

Color change is a key indicator of polymer degradation. It is quantified using a spectrophotometer to measure the change in the CIELAB color space.

- Measurement: The L, a, and b* color coordinates are measured for each specimen before and after exposure.
- Calculation: The total color difference, Delta E (ΔE), is calculated using the following formula:
[10] $\Delta E = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]}$ A higher ΔE value indicates a greater change in color. A ΔE of 1 is typically the threshold for perceptible color difference.[4][10]

Gloss Retention Measurement:

Gloss retention is a measure of the surface's ability to reflect light and is an important aesthetic property.

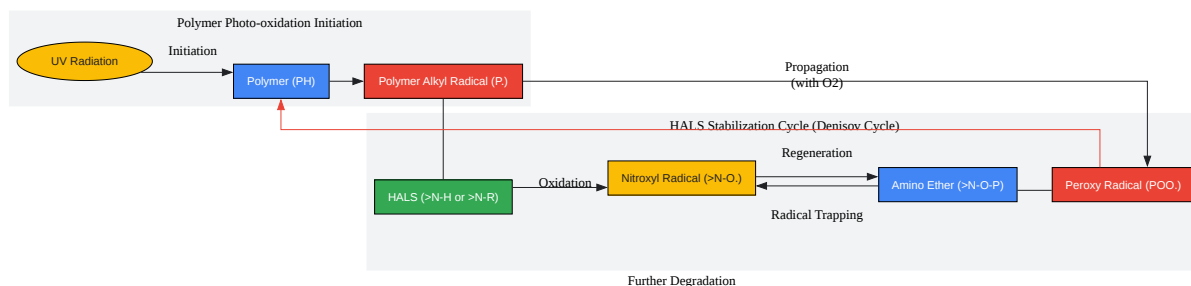
- Measurement: A glossmeter is used to measure the specular gloss at a specific angle (typically 20°, 60°, or 85°), in accordance with ASTM D523. The 60° geometry is most common, while 20° is used for high-gloss surfaces and 85° for low-gloss surfaces.[11]
- Calculation: Gloss retention is calculated as the percentage of the initial gloss remaining after exposure: $\text{Gloss Retention (\%)} = (\text{Gloss_after_exposure} / \text{Gloss_initial}) \times 100$

Mechanical Property Testing:

Changes in mechanical properties, such as tensile strength and elongation at break, are critical indicators of polymer degradation. Standardized tests, such as ASTM D638 for tensile properties of plastics, are used to evaluate these changes.

Mechanism of Action and Workflow

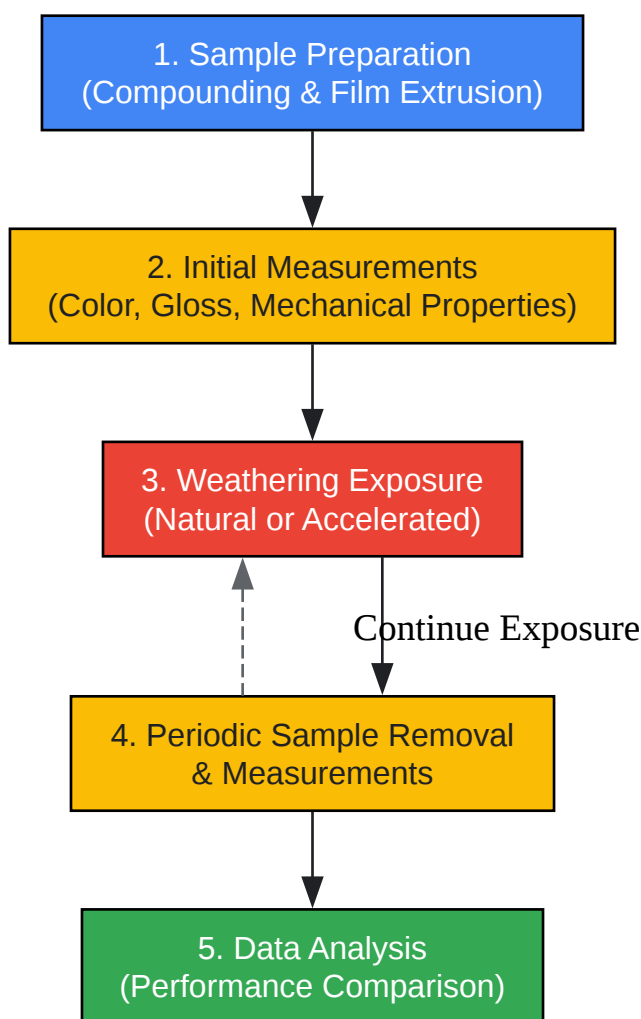
The effectiveness of Hindered Amine Light Stabilizers like **Chimassorb 119** is based on their ability to scavenge free radicals generated during the photo-oxidation of the polymer. This process is cyclical, allowing a single HALS molecule to neutralize multiple radicals.



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Caption: The Denisov Cycle illustrates the regenerative mechanism of HALS.

The experimental workflow for evaluating the effectiveness of light stabilizers in outdoor exposure studies follows a systematic process from sample preparation to data analysis.



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Caption: Experimental workflow for outdoor weathering studies.

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